

How to minimize variability in growth hormone release assays using AC-178335.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AC-178335

Cat. No.: B1664770

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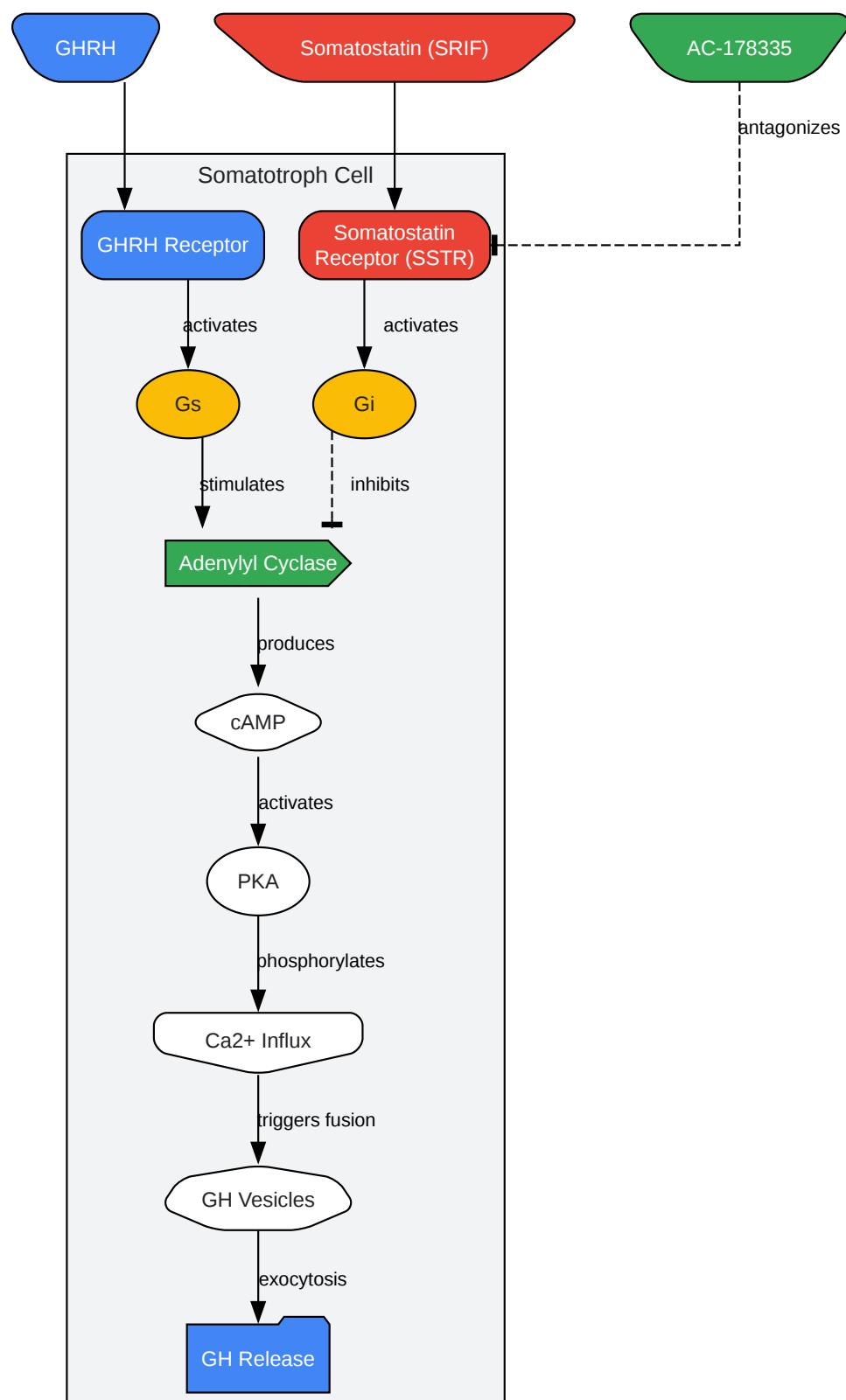
Technical Support Center: AC-178335 Growth Hormone Release Assays

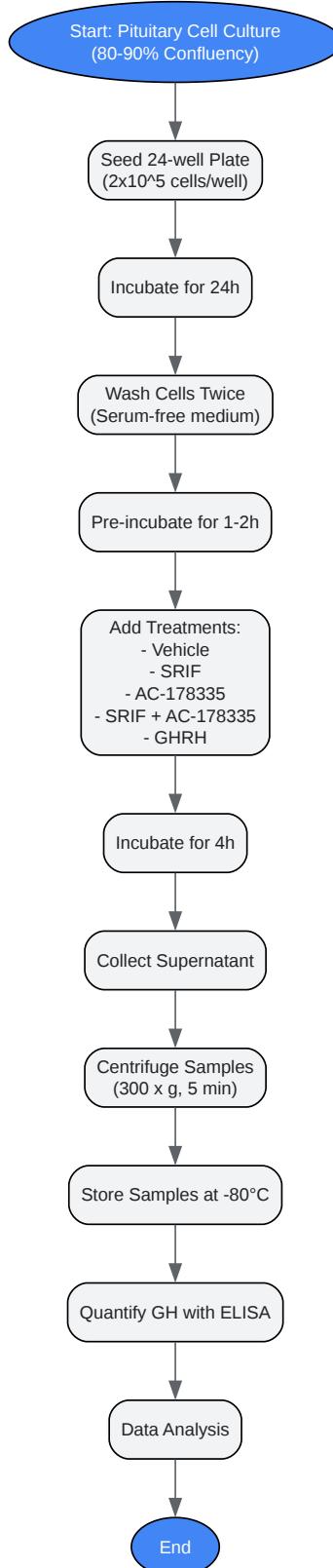
This technical support center provides comprehensive guidance for researchers, scientists, and drug development professionals on utilizing **AC-178335** in growth hormone (GH) release assays. The information herein is designed to help minimize variability and ensure robust, reproducible results.

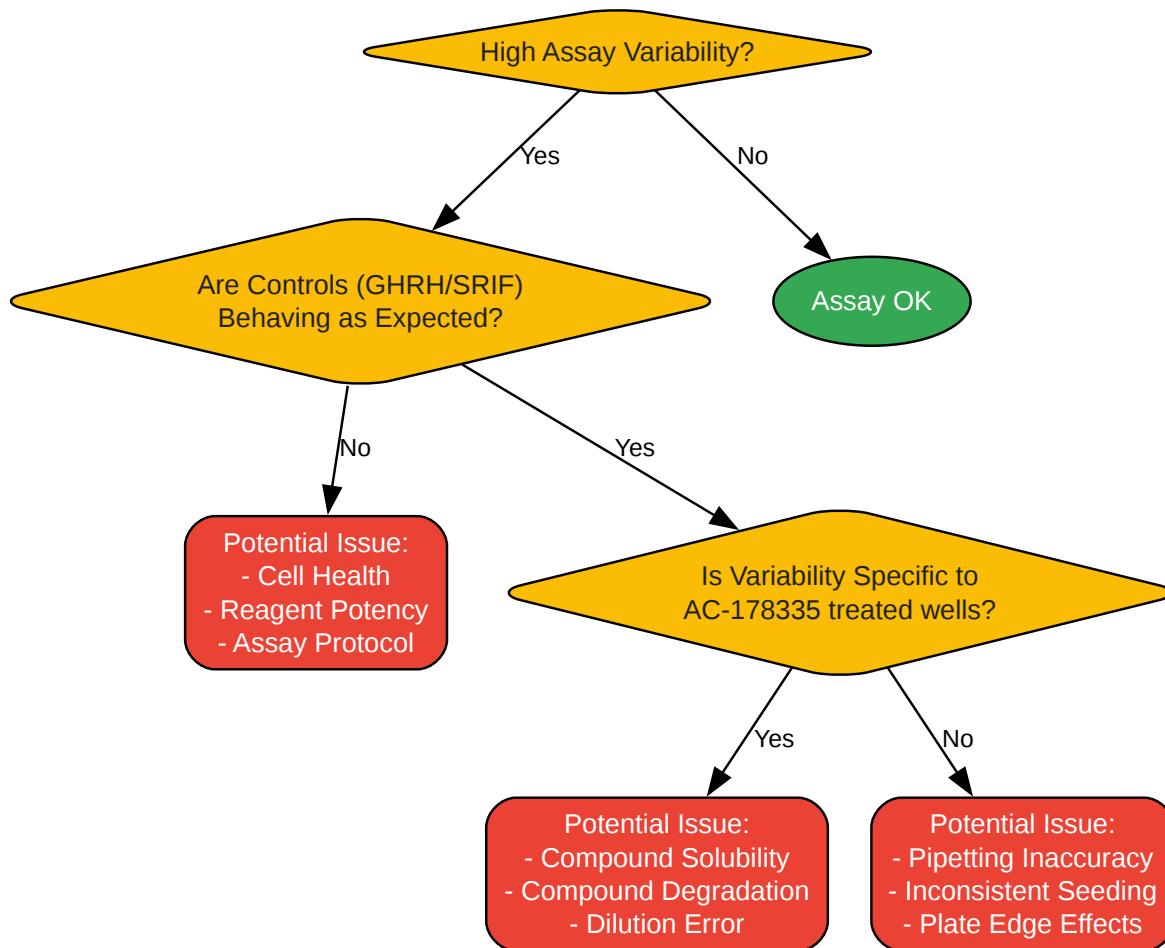
Mechanism of Action of AC-178335

AC-178335 is a somatostatin (SRIF) antagonist with a K_i of 172 nM.^[1] It functions by blocking the inhibitory action of somatostatin on adenylate cyclase.^[1] In the context of the pituitary gland, somatotroph cells (which produce growth hormone) are regulated by both the stimulatory effects of Growth Hormone-Releasing Hormone (GHRH) and the inhibitory effects of somatostatin. By antagonizing the somatostatin receptor, **AC-178335** effectively removes this inhibitory signal, leading to an increase in intracellular cyclic AMP (cAMP) levels and subsequent release of growth hormone.^[1] This makes **AC-178335** a potent secretagogue for inducing GH release in vitro and in vivo.^[1]

AC-178335 Signaling Pathway





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References

- 1. medchemexpress.com [medchemexpress.com]
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